analytical techniques for the characterization of 5-Benzyl-3-methylpyridine

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Compound of Interest

Compound Name:	*5-Benzyl-3-methylpyridine*
CAS No.:	*74271-42-4*
Cat. No.:	*B12652673*

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An In-Depth Technical Guide to the Analytical Characterization of **5-Benzyl-3-methylpyridine**

Introduction: The Analytical Imperative for 5-Benzyl-3-methylpyridine

5-Benzyl-3-methylpyridine is a heterocyclic aromatic compound featuring a pyridine core substituted with a methyl group at the 3-position and a benzyl group at the 5-position. As a pyridine derivative, it holds potential as a key intermediate or building block in the synthesis of novel agrochemicals and active pharmaceutical ingredients (APIs).[1][2] The precise arrangement of its substituents offers a unique scaffold for creating compounds with specific biological activities. For researchers in medicinal chemistry and drug development, the rigorous and unambiguous characterization of such molecules is not merely a procedural step but the foundation of scientific integrity and the prerequisite for advancing a compound through the development pipeline.

The purity, identity, and structural integrity of **5-Benzyl-3-methylpyridine** directly influence its reactivity, biological activity, and safety profile. Therefore, a multi-technique analytical approach is essential to establish a comprehensive profile of the molecule. This guide provides detailed

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application notes and validated protocols for the characterization of **5-Benzyl-3-methylpyridine** using a suite of orthogonal analytical techniques, including chromatography, spectroscopy, and mass spectrometry. The methodologies described herein are designed to be self-validating, ensuring trustworthy and reproducible results for researchers, scientists, and drug development professionals.

Physicochemical Properties (Predicted)

Due to the limited availability of experimental data for this specific molecule, the following properties are predicted based on its constituent functional groups and data from structurally related compounds such as 3-methylpyridine and N-benzyl-3-pyridinemethylamine.[2][3]

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Property	Predicted Value	Rationale / Reference Analogue
Molecular Formula	$C_{13}H_{13}N$	Based on chemical structure.
Molecular Weight	183.25 g/mol	Calculated from the molecular formula.[4]
Appearance	Colorless to pale yellow liquid or low-melting solid	Typical for functionalized pyridine derivatives.
Boiling Point	> 250 °C (estimated)	Higher than 3-methylpyridine (144 °C) due to the large benzyl group.[2][3]
Melting Point	< 40 °C (estimated)	Many substituted pyridines are liquids or low-melting solids at room temperature.[5]
Solubility	Soluble in common organic solvents (e.g., Methanol, Acetonitrile, Dichloromethane, DMSO). Limited solubility in water.	The benzyl and methyl groups increase lipophilicity.[6]
pKa (of pyridinium ion)	~5.0 - 5.5	Similar to 3-methylpyridine (pKa ~5.6), with minor influence from the benzyl group.

Chromatographic Purity and Separation

Chromatographic methods are the cornerstone for assessing the purity of a compound and for separating it from starting materials, by-products, or degradants. We will detail both High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) protocols.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC (RP-HPLC) is the preferred technique for purity assessment of non-volatile organic molecules.[7] The separation is based on the partitioning of the analyte

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between a nonpolar stationary phase (e.g., C18) and a polar mobile phase. The relatively nonpolar nature of **5-Benzyl-3-methylpyridine** makes it well-suited for retention and separation on a C18 column.

This protocol is designed to provide robust separation and accurate quantification of the main peak, representing **5-Benzyl-3-methylpyridine**, from potential impurities.

1. Instrumentation and Columns:

- A standard HPLC system equipped with a UV-Vis or Diode Array Detector (DAD) is sufficient.
- Analytical Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size). A guard column is recommended to protect the analytical column.[8]

2. Mobile Phase and Elution:

- Mobile Phase A: 0.1% Formic Acid in Water. The acidifier improves peak shape for basic compounds like pyridines by ensuring consistent protonation.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Elution Mode: Gradient elution is recommended for resolving a wide range of potential impurities. A broad gradient allows for the elution of both more polar and more nonpolar species.
- Flow Rate: 1.0 mL/min.

3. Sample Preparation:

- Accurately weigh and dissolve the sample in a suitable solvent (e.g., 50:50 Acetonitrile/Water) to a final concentration of approximately 0.5 mg/mL.
- Filter the sample through a 0.45 µm syringe filter before injection to remove particulates.

4. Detector Settings:

- Wavelength: Set the detector to 254 nm, a common wavelength for aromatic compounds. A DAD allows for the collection of the full UV spectrum, which can help in peak identification

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and purity assessment.

5. Step-by-Step Methodology:

- Equilibrate the column with the initial mobile phase composition (e.g., 90% A / 10% B) for at least 15 minutes or until a stable baseline is achieved.
- Inject 10 µL of the prepared sample.
- Run the gradient elution program as detailed in the table below.
- Monitor the chromatogram for the elution of the main peak and any impurity peaks.
- After the run, re-equilibrate the column to the initial conditions.

Parameter	Value
Column	C18 Reverse-Phase (4.6 x 150 mm, 5 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	1.0 mL/min
Column Temp.	30 °C
Injection Vol.	10 µL
Detection	UV at 254 nm
Gradient Program	Time (min)
0.0	
20.0	
25.0	
25.1	
30.0	

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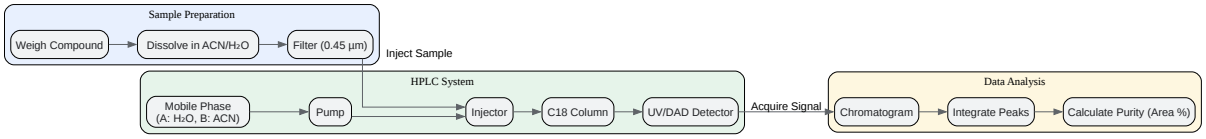
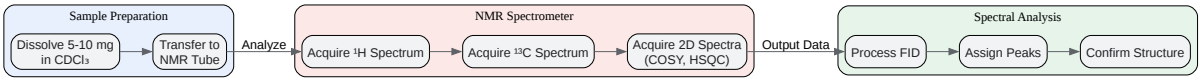
- Retention Time (t_R_): The primary peak corresponding to **5-Benzyl-3-methylpyridine** should have a consistent retention time under identical conditions.
- Peak Purity: Purity is calculated as the area of the main peak divided by the total area of all peaks, expressed as a percentage (Area %). For drug development, a purity of ≥98% is often required.[9]
- Self-Validation: Run a blank (injection of solvent) to identify system peaks. Analyze a known reference standard, if available, to confirm the retention time of the target compound.





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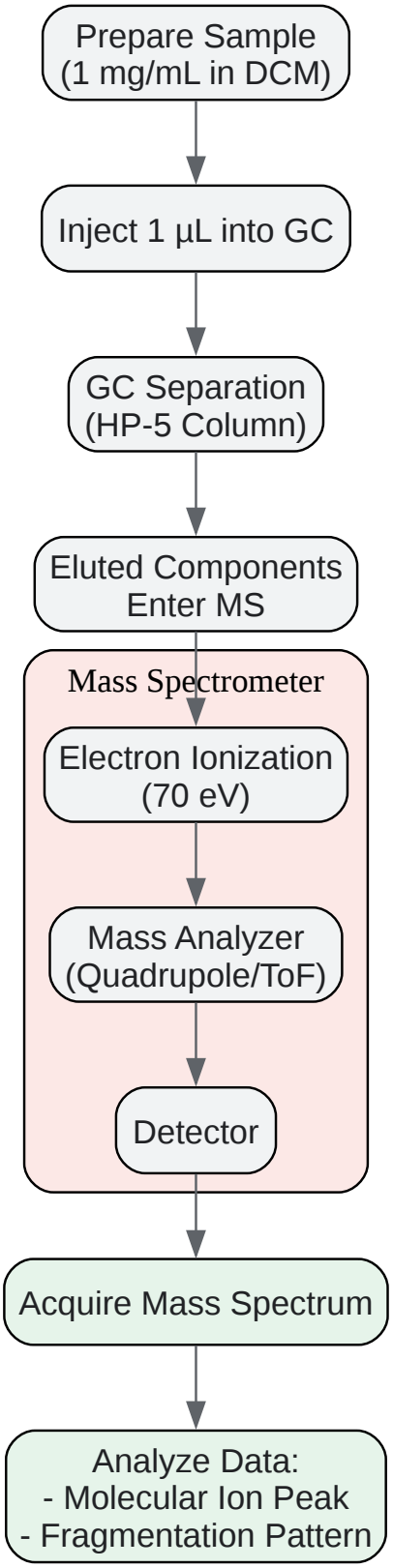

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